

Application Notes and Protocols for Vialinin A

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Compound of Interest

Compound Name: Vialinin A

Cat. No.: B1662646

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the proper storage, handling, and use of **Vialinin A**, a potent p-terphenyl antioxidant and deubiquitinating enzyme (DUB) inhibitor.

Introduction

Vialinin A is a naturally occurring compound isolated from the edible mushroom *Thelephora vialis*. It has demonstrated significant anti-inflammatory, antioxidant, and anticancer properties. Its primary mechanism of action involves the inhibition of deubiquitinating enzymes, particularly ubiquitin-specific peptidase 4 (USP4), USP5/isopeptidase T (IsoT), and ubiquitin C-terminal hydrolase L1 (UCH-L1).^{[1][2]} **Vialinin A** is a potent inhibitor of Tumor Necrosis Factor-alpha (TNF- α) release, making it a valuable tool for research in inflammation, autoimmune diseases, and cancer.^{[3][4][5]}

Physicochemical Properties and Storage

Proper storage and handling are critical to maintain the integrity and activity of **Vialinin A**.

Table 1: Physicochemical Properties of **Vialinin A**

Property	Value	Reference(s)
Molecular Formula	C ₃₄ H ₂₆ O ₈	[1]
Molecular Weight	562.57 g/mol	[1]
CAS Number	858134-23-3	[1]
Purity	≥95%	[4]
Appearance	Crystalline solid	[4]

Table 2: Storage and Stability of **Vialinin A**

Form	Storage Temperature	Stability	Reference(s)
Powder	-20°C	≥ 4 years	[4][6]
In Solvent (-80°C)	-80°C	Up to 1 year	[6][7]
In Solvent (-20°C)	-20°C	Up to 1 month (sealed, away from moisture)	[3]

Handling Recommendations:

- Hygroscopic: Handle in a dry environment.
- Light Sensitivity: Store protected from light.
- Shipping: Typically shipped on wet or blue ice.[4][6]
- Reconstitution: When preparing solutions, sonication or warming may be necessary to aid dissolution.[2][6] To prevent degradation from repeated freeze-thaw cycles, aliquot stock solutions into single-use vials.[3] For in vivo experiments, it is recommended to prepare fresh solutions daily.[3]

Solubility

Vialinin A is a hydrophobic compound with limited solubility in aqueous solutions.[8]

Table 3: Solubility of **Vialinin A** in Various Solvents

Solvent	Solubility	Reference(s)
DMSO	≥ 20 mg/mL (~35.5 mM)	[4]
DMF	≥ 20 mg/mL (~35.5 mM)	[4]
Ethanol	≥ 10 mg/mL (~17.8 mM)	[4]
DMSO:PBS (pH 7.2) (1:3)	~0.25 mg/mL (~0.44 mM)	[4]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (4.44 mM)	[3]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (4.44 mM)	[3]

Biological Activity

Vialinin A exhibits a range of biological activities, primarily stemming from its ability to inhibit DUBs and modulate inflammatory signaling pathways.

Table 4: Inhibitory Activity of **Vialinin A**

Target	IC ₅₀	Cell Line/System	Reference(s)
USP4	1.5 μM	In vitro enzyme assay	[1][2]
USP5/IsoT	5.9 μM	In vitro enzyme assay	[1][2]
UCH-L1	22.3 μM	In vitro enzyme assay	[1][2]
TNF-α release	0.09 nM	RBL-2H3 cells	[1][4]
IL-4 release	2.8 nM	RBL-2H3 cells	[4]
SENP1	Potent inhibitor	In vitro enzyme assay	[2][3]

Vialinin A shows no significant inhibition of UCH-L3, USP2, and USP8.[1] It has also been shown to promote the activation of the Keap1-Nrf2-ARE signaling pathway.[3]

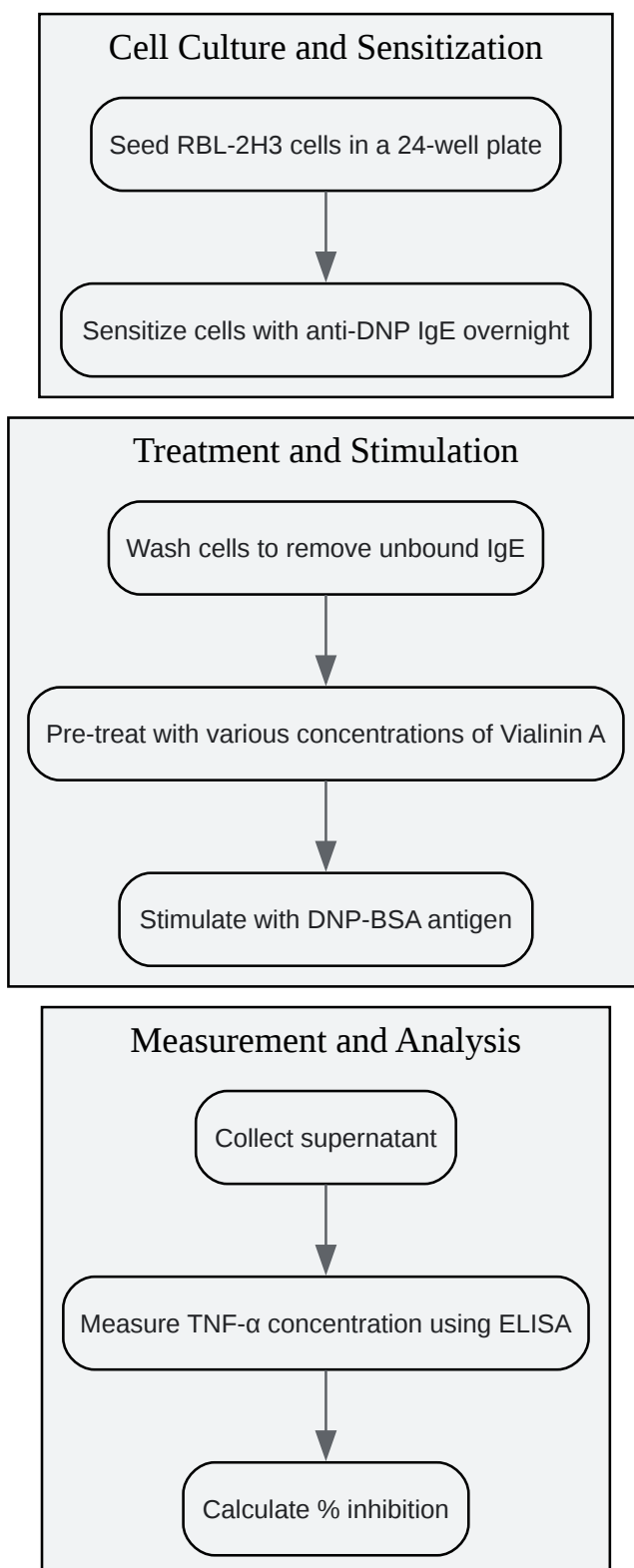
Experimental Protocols

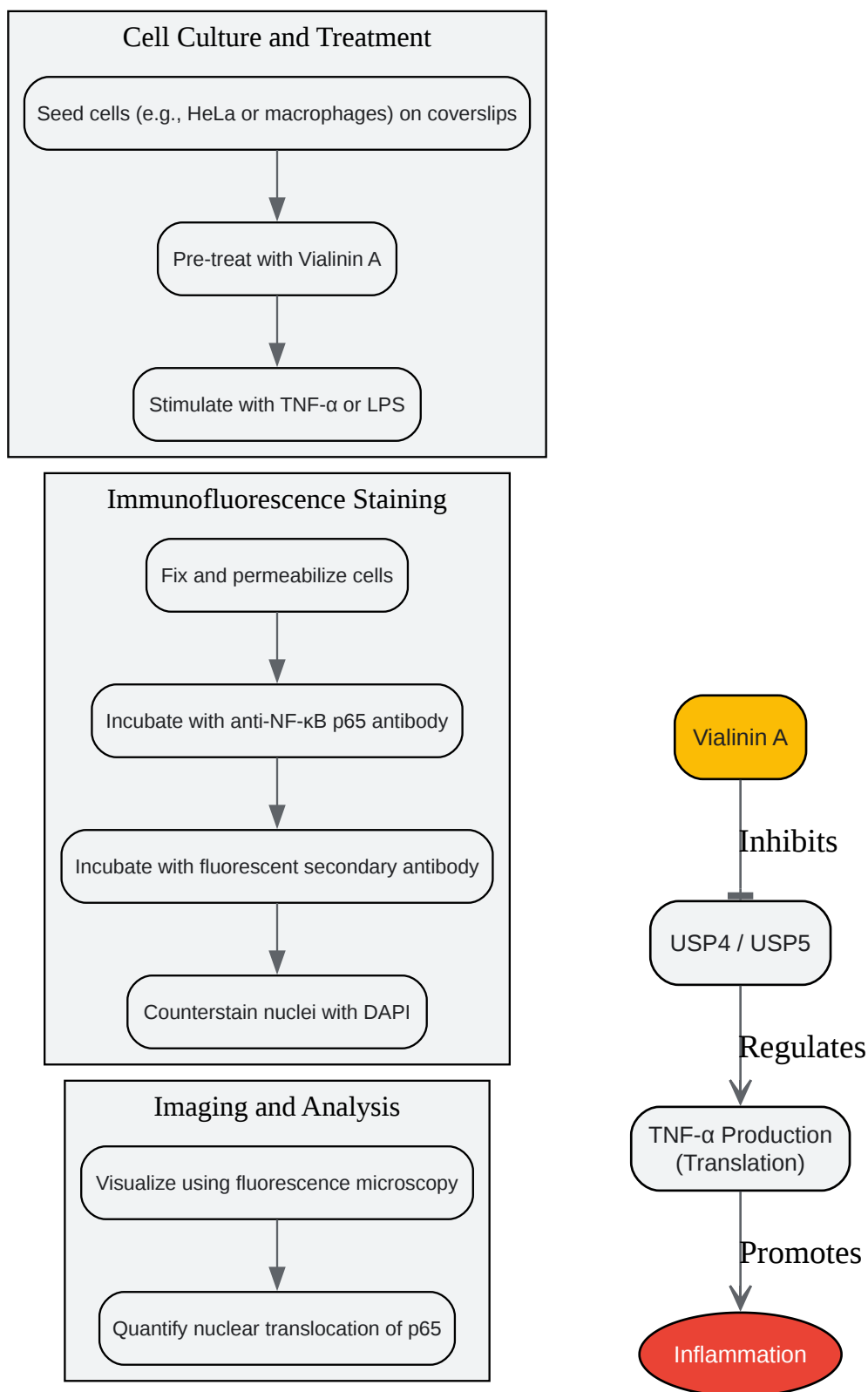
The following are detailed protocols for key experiments involving **Vialinin A**.

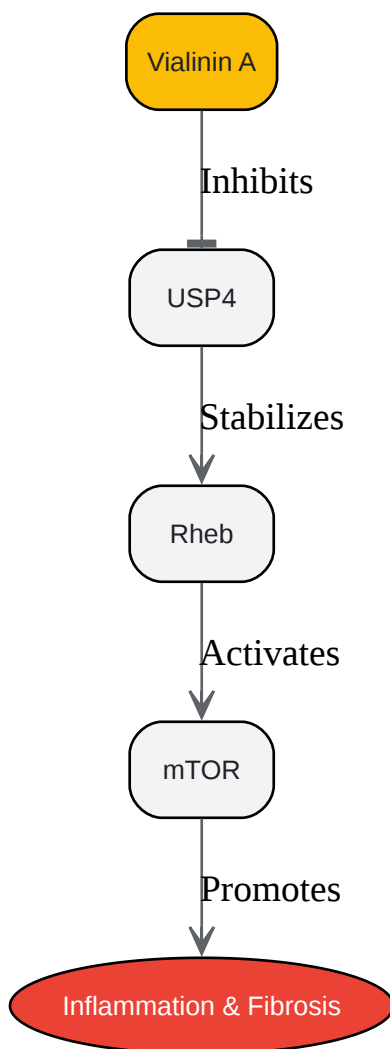
In Vitro Anti-inflammatory Assay: Inhibition of TNF- α Release from RBL-2H3 Cells

This protocol is based on the established activity of **Vialinin A** in inhibiting TNF- α release from rat basophilic leukemia (RBL-2H3) cells.[\[5\]](#)[\[9\]](#)

Workflow for TNF- α Release Inhibition Assay







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